

long-term stability of MCC950 in solution at -20°C

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Compound of Interest

Compound Name: MCC950 sodium

Cat. No.: B606777

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Technical Support Center: MCC950

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability of MCC950 in solution at -20°C. Below you will find frequently asked questions and a troubleshooting guide to address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for MCC950 in its solid form?

A1: MCC950 as a crystalline solid is stable for at least four years when stored at -20°C.^{[1][2]}

Q2: How should I prepare and store MCC950 stock solutions?

A2: MCC950 is most commonly dissolved in organic solvents like DMSO, ethanol, or dimethylformamide (DMF).^[1] For aqueous solutions, it is recommended to first dissolve MCC950 in DMSO and then dilute with the aqueous buffer of choice.^[1] It is also available as a sodium salt which is soluble in water and DMSO.^[3] To avoid degradation, it is advisable to aliquot stock solutions into single-use volumes to prevent repeated freeze-thaw cycles.^{[3][4]}

Q3: What is the long-term stability of MCC950 in a DMSO stock solution at -20°C?

A3: The stability of MCC950 in DMSO at -20°C varies slightly depending on the supplier's recommendation. Generally, it is considered stable for at least one month. Some suppliers

indicate stability for up to 6 months.[3][4] For longer-term storage, -80°C is recommended, where it can be stable for up to a year.[5][6]

Q4: Can I store MCC950 in aqueous solutions?

A4: It is not recommended to store MCC950 in aqueous solutions for more than one day.[1] If your experiment requires an aqueous solution, it is best to prepare it fresh on the day of use from a DMSO stock.

MCC950 Solution Stability Data

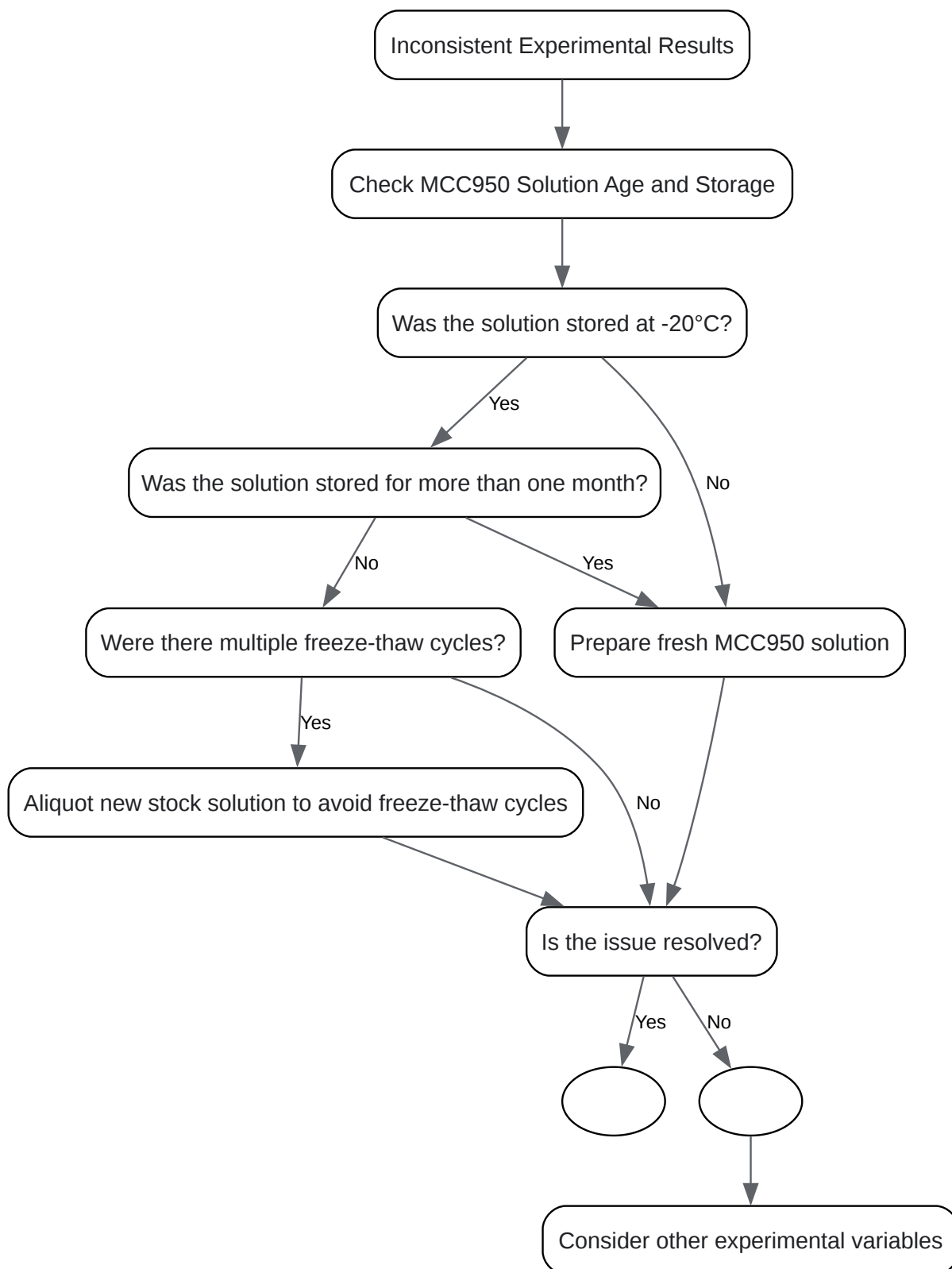
Supplier	Solvent	Storage Temperature (°C)	Recommended Storage Duration	Citation
InvivoGen	Reconstituted Product	-20	Up to 6 months	[4]
Cell Signaling Technology	DMSO	-20	Up to 1 month	[3]
Hello Bio	Solution	-20	Up to 1 month	[7]
Selleck Chemicals	Solvent	-20	1 month	[6]
Selleck Chemicals	Solvent	-80	1 year	[6]
TargetMol	Solvent	-80	1 year	[5]
Cayman Chemical	Aqueous Solution	Not Recommended	Not more than one day	[1]
Merck Millipore	Reconstituted	-20	Up to 3 months	[8]

Troubleshooting Guide

This guide addresses potential issues related to MCC950 solution stability.

Issue 1: Inconsistent or unexpected experimental results.

This could be due to the degradation of your MCC950 solution.

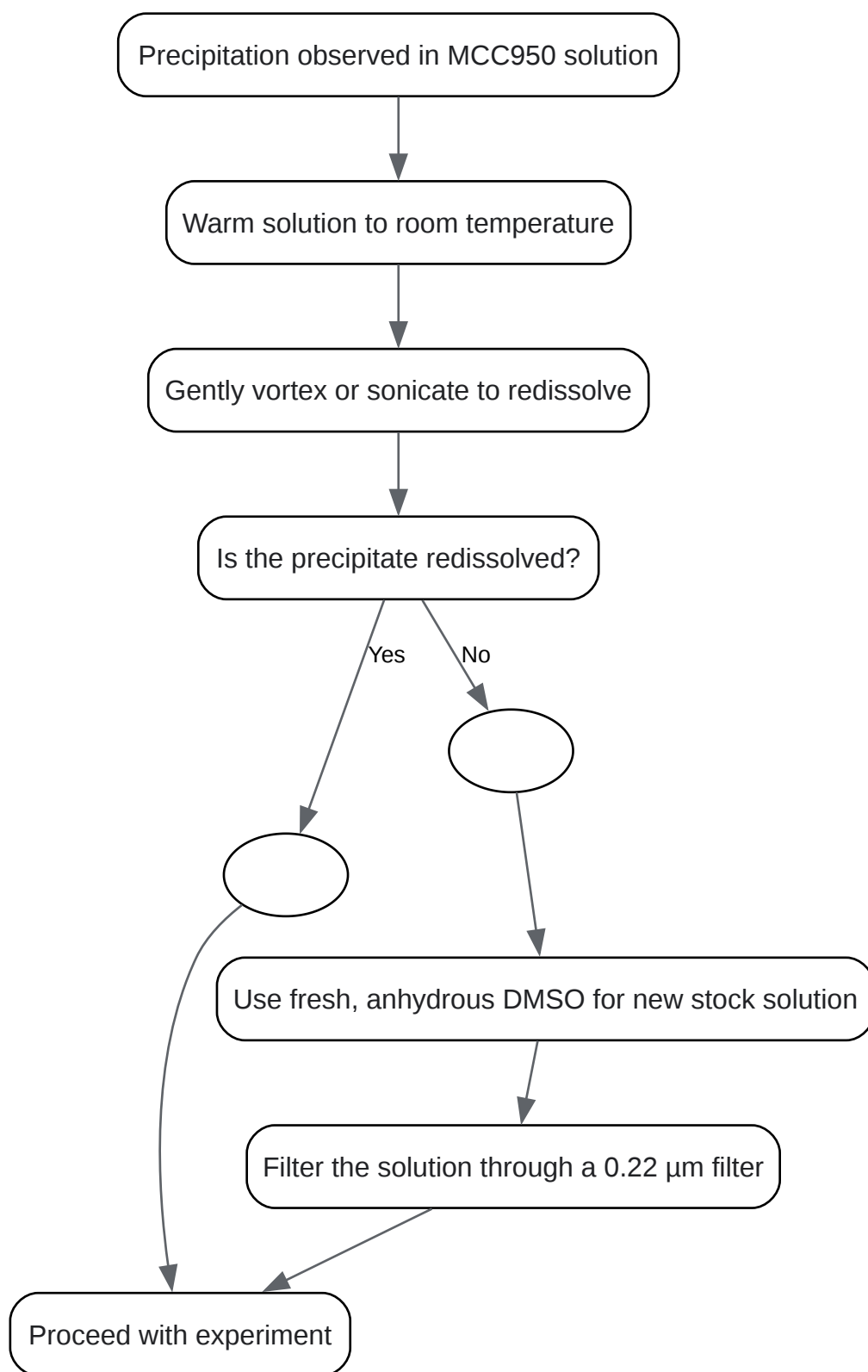


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Caption: Troubleshooting inconsistent results with MCC950.

Issue 2: Precipitation observed in the MCC950 solution upon thawing.

Precipitation can occur if the compound is not fully dissolved or if the solvent has absorbed moisture.



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Caption: Resolving MCC950 solution precipitation.

Experimental Protocols

Protocol for Assessing MCC950 Stability by High-Performance Liquid Chromatography (HPLC)

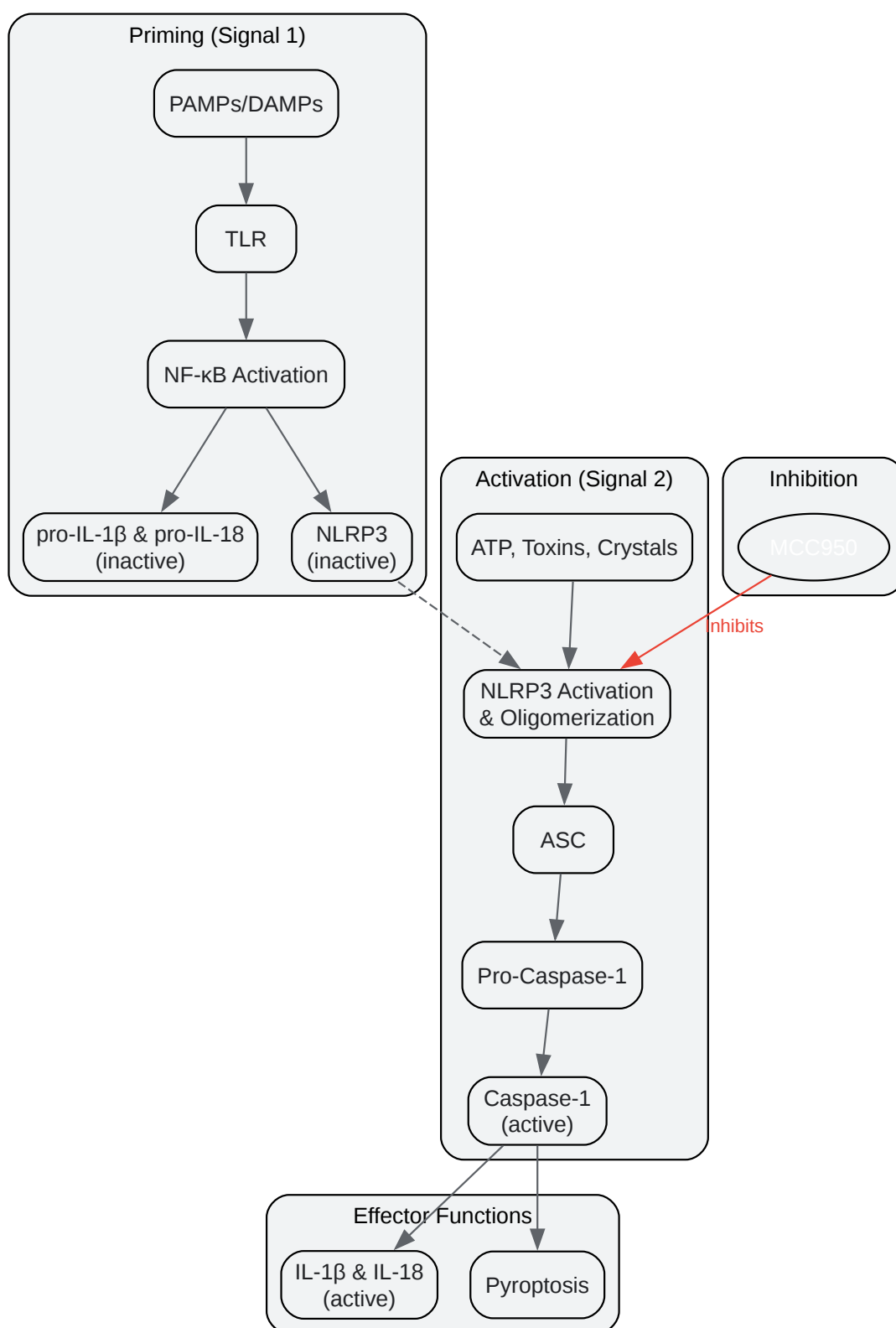
This protocol provides a general framework for assessing the stability of an MCC950 solution. Specific parameters may need to be optimized for your HPLC system and column.

- Preparation of Standards:
 - Prepare a stock solution of freshly dissolved MCC950 in DMSO at a known concentration (e.g., 10 mM).
 - Create a series of calibration standards by diluting the stock solution in mobile phase to concentrations ranging from e.g., 1 μ M to 100 μ M.
- Sample Preparation:
 - Thaw an aliquot of the MCC950 solution that has been stored at -20°C for the desired time point.
 - Dilute the sample with the mobile phase to fall within the range of the calibration curve.
- HPLC Analysis:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detection at a wavelength determined by a UV scan of MCC950 (typically around its absorbance maximum).
 - Injection Volume: 10 μ L.
- Data Analysis:

- Generate a calibration curve by plotting the peak area of the standards against their known concentrations.
- Determine the concentration of MCC950 in your stored sample using the calibration curve.
- Calculate the percentage of MCC950 remaining compared to a freshly prepared sample to assess degradation.
- The appearance of new peaks in the chromatogram may indicate the presence of degradation products.

Signaling Pathway

MCC950 is a specific inhibitor of the NLRP3 inflammasome. The following diagram illustrates the canonical NLRP3 inflammasome activation pathway and the point of inhibition by MCC950.



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Caption: MCC950 inhibits the NLRP3 inflammasome activation.

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